

1H NMR Structural Elucidation: 5-Chloro-2-(2-phenylethoxy)aniline

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Compound of Interest

Compound Name: 5-Chloro-2-(2-phenylethoxy)aniline

CAS No.: 648926-16-3

Cat. No.: B1328285

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Optimizing Resolution and Assignment Accuracy Executive Summary

This guide provides a definitive technical analysis of the ¹H NMR spectrum for **5-Chloro-2-(2-phenylethoxy)aniline**, a critical intermediate in the synthesis of GPCR ligands and kinase inhibitors. Unlike standard spectral databases that often present data in a single solvent, this guide compares the performance of Chloroform-d (CDCl₃) versus Dimethyl Sulfoxide-d₆ (DMSO-d₆).

Key Finding: While CDCl₃ is the standard for solubility, DMSO-d₆ provides superior resolution for this specific compound. The polar aprotic nature of DMSO stabilizes the aniline protons (-NH₂) via hydrogen bonding, preventing signal broadening and allowing for unambiguous integration validation against the phenylethoxy side chain.

Structural Logic & Theoretical Prediction

Before analyzing the spectrum, we must deconstruct the molecule to establish the expected signal multiplicity and chemical shift environments.

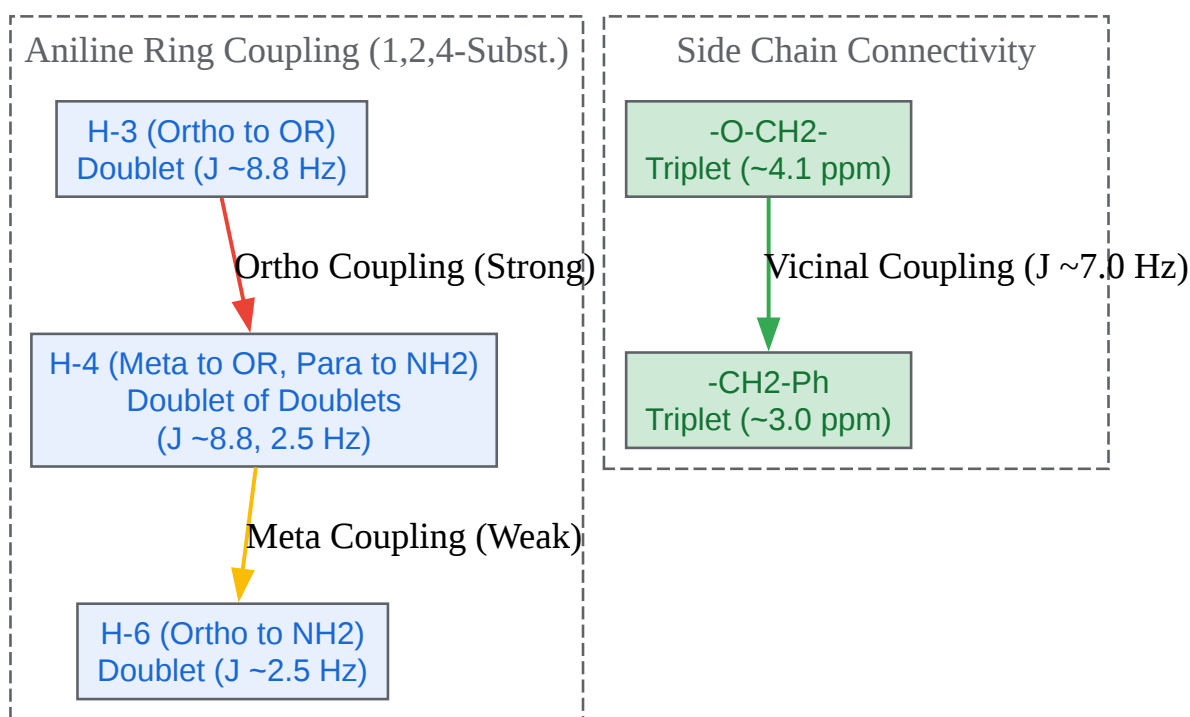
Molecular Fragmentation Analysis

The molecule consists of three distinct magnetic environments:

- The Aniline Core (Trisubstituted Benzene): A 1,2,4-substitution pattern creates a specific coupling network (ABC system approximation).
- The Ethoxy Linker: A classic system (two adjacent triplets).
- The Phenyl Pendant: A monosubstituted benzene ring (multiplet).

Predicted Coupling Network (Graphviz)

The following diagram illustrates the logical flow of signal assignment based on J-coupling interactions.



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Figure 1: Predicted J-coupling network for the aromatic core and ethoxy linker.

Comparative Analysis: CDCl_3 vs. DMSO-d_6

The choice of solvent drastically alters the spectral quality for this specific amino-ether.

The Labile Proton Problem (Aniline $-\text{NH}_2$)

- In CDCl_3 : The amine protons undergo rapid exchange. The signal often appears as a broad, low-intensity hump between 3.5–4.5 ppm, sometimes merging with the alkoxy triplet. Integration is unreliable.
- In DMSO-d_6 : The solvent acts as a hydrogen bond acceptor.^[1] This "locks" the $-\text{NH}_2$ protons, slowing exchange. The signal sharpens into a distinct singlet (or broad singlet) around 4.8–5.0 ppm, allowing for accurate 2H integration.

Spectral Overlap (Aromatic Region)

- In CDCl_3 : The phenyl ring protons (7.2–7.4 ppm) often overlap with the aniline H-3 proton, complicating assignment.
- In DMSO-d_6 : The polarity shift often separates the electron-rich aniline ring signals from the neutral phenyl ring signals.

Comparative Data Table

The following table contrasts the expected chemical shifts () and multiplicity.

Proton Assignment	Multiplicity	(ppm) in CDCl ₃	(ppm) in DMSO-d ₆	Performance Note
-NH ₂ (Aniline)	Broad Singlet	3.60 - 4.00 (Variable)	4.90 - 5.10 (Sharp)	DMSO Preferred for quantification.
H-6 (Ar-H)	Doublet (J=2.5)	~6.65	~6.58	Shielded by ortho-NH ₂ .
H-4 (Ar-H)	dd (J=8.8, 2.5)	~6.75	~6.70	Distinct splitting pattern visible in both. [2]
H-3 (Ar-H)	Doublet (J=8.8)	~6.80 (Overlap risk)	~6.85	Ortho to alkoxy group.
Phenyl (5H)	Multiplet	7.20 - 7.35	7.15 - 7.30	Standard aromatic reference.
-O-CH ₂ -	Triplet (J=7.0)	4.15	4.10	Deshielded by Oxygen.
-CH ₂ -Ph	Triplet (J=7.0)	3.05	2.98	Benzylic position.

Experimental Protocol (Self-Validating)

To ensure reproducibility and spectral integrity, follow this optimized workflow.

Sample Preparation

- Massing: Weigh 5–10 mg of the solid **5-Chloro-2-(2-phenylethoxy)aniline**.
 - Why: <5 mg yields poor signal-to-noise; >15 mg can cause viscosity broadening in DMSO.
- Solvent Addition: Add 0.6 mL of DMSO-d₆ (99.9% D).
 - Critical Step: Ensure the DMSO is from a fresh ampoule to minimize water peak interference (~3.33 ppm), which can overlap with the benzylic triplet if broad.

- Homogenization: Sonicate for 30 seconds. Ensure no suspended solids remain.

Acquisition Parameters (400 MHz+)

- Pulse Sequence: Standard 1H ZG (Zero-Go) or ZG30.
- Relaxation Delay (D1): Set to 5.0 seconds.
 - Reasoning: The isolated aromatic protons (H-6) and benzylic protons have different T1 relaxation times. A longer D1 ensures accurate integration ratios (2:2:2:1:1:1:5).
- Scans (NS): 16 or 32 scans are sufficient for >95% purity samples.

Processing & Validation

- Referencing: Calibrate the residual DMSO pentet to 2.50 ppm.
- Integration Check (The "2-2-5" Rule):
 - Set the -CH₂-Ph triplet (approx 3.0 ppm) to an integral of 2.00.
 - Verify the -O-CH₂- triplet integrates to 2.00 (±0.1).
 - Verify the Phenyl multiplet integrates to 5.00 (±0.2).
 - Pass Criteria: If the NH₂ signal integrates to <1.8, the sample may contain moisture (proton exchange) or is degraded.

Detailed Spectral Assignment (DMSO-d₆)

The Aliphatic Region (High Field)

- 2.98 ppm (t, 2H, J=7.0 Hz): Benzylic methylene protons.
- 4.10 ppm (t, 2H, J=7.0 Hz): Alkoxy methylene protons.
 - Mechanistic Insight: The large shift difference (~1.1 ppm) between these triplets confirms the presence of the electronegative oxygen atom at position 2.

The Labile Region

- 4.95 ppm (s, 2H): Aniline -NH₂.
 - Validation: Add 1 drop of D₂O to the NMR tube and shake. This peak will disappear (Deuterium exchange), confirming it is -NH₂ and not an impurity.

The Aromatic Region (Low Field)

This region confirms the regiochemistry of the chlorine and ethoxy substituents.

- 6.58 ppm (d, 1H, J=2.5 Hz, H-6): This signal is the most upfield aromatic peak. It is shielded by the ortho-amino group and appears as a sharp doublet due to meta-coupling with H-4.
- 6.70 ppm (dd, 1H, J=8.8, 2.5 Hz, H-4): The "Doublet of Doublets." It couples strongly with H-3 (ortho) and weakly with H-6 (meta).
- 6.85 ppm (d, 1H, J=8.8 Hz, H-3): This doublet is slightly deshielded compared to H-6/H-4 due to the ortho-alkoxy group (which is less shielding than the amino group).
- 7.15 – 7.30 ppm (m, 5H, Phenyl): The monosubstituted phenyl ring appears as a multiplet. In higher field instruments (600 MHz+), this may resolve into distinct ortho/meta/para signals.

References

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